

safety data sheet for 3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile

Cat. No.: B1287578

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Safety Data Sheet: 3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile

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This document provides a comprehensive overview of the safety data, handling protocols, and hazard information for **3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile**, intended for researchers, scientists, and professionals in drug development.

Hazard Identification and Classification

The primary hazards associated with **3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile** are its potential carcinogenicity and acute oral toxicity. It is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as follows:

| Hazard Class | Category | Hazard Statement |
|----------------------|-------------|-----------------------------|
| Acute toxicity, Oral | Category 4 | H302: Harmful if swallowed. |
| Carcinogenicity | Category 1B | H350: May cause cancer. |

GHS Label Elements:

- Pictograms:
 - Health Hazard
 - Exclamation Mark
- Signal Word: Danger

Precautionary Statements:

Users should obtain special instructions before use and handle the substance only after all safety precautions have been read and understood. Key precautionary measures include washing skin thoroughly after handling, not eating, drinking, or smoking when using this product, and wearing appropriate personal protective equipment.

First-Aid Measures

In case of exposure, the following first-aid measures should be taken. Always show the safety data sheet to the attending physician.

| Exposure Route | First-Aid Procedure |
|-------------------------|--|
| If Inhaled | Move the person to fresh air. If breathing is difficult, call a physician. |
| In Case of Skin Contact | Immediately remove all contaminated clothing. Rinse the affected skin area with water/shower. Consult a physician. |
| In Case of Eye Contact | Rinse out with plenty of water. Remove contact lenses if present and easy to do so. Call an ophthalmologist. |
| If Swallowed | Immediately have the victim drink water (two glasses at most). Consult a physician. |

Handling, Storage, and Disposal

Proper handling and storage are crucial to minimize exposure risks.

Handling:

- Work under a fume hood.
- Do not inhale the substance or mixture.
- Change contaminated clothing immediately.
- Apply preventive skin protection.
- Wash hands and face after working with the substance.

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- The product should be stored locked up or in an area accessible only to qualified or authorized personnel.

Disposal:

- Dispose of contents and container to an approved waste disposal plant.

Personal Protective Equipment (PPE)

To ensure safety, the following personal protective equipment should be worn when handling **3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile**:

| Protection Type | Recommended Equipment |
|------------------------|---|
| Eye/Face Protection | Safety glasses with side-shields or goggles. ^[1] |
| Skin Protection | Protective gloves and clothing to prevent skin exposure. ^{[1][2]} |
| Respiratory Protection | Required when dusts are generated. A NIOSH/MSHA approved respirator should be worn if exposure limits are exceeded or irritation is experienced. ^[1] |

Application Notes and Protocols

While specific experimental applications and detailed protocols for **3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile** are not widely published, a general protocol for its safe handling in a laboratory setting can be established based on its safety data sheet. The following protocol is a guideline for researchers.

General Protocol for Safe Handling and Use

This protocol outlines the essential steps for safely handling **3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile** in a research laboratory.

1. Preparation and Engineering Controls:

- Ensure a calibrated and certified chemical fume hood is used for all manipulations of the solid compound and its solutions.
- Verify that an emergency eyewash station and safety shower are readily accessible.
- Prepare all necessary PPE as specified in the table above.

2. Weighing and Solution Preparation:

- Perform all weighing operations within the fume hood.
- Use a disposable weighing boat to handle the solid.
- To prepare a solution, slowly add the solid to the desired solvent in a suitable container. Avoid creating dust.
- Cap the container tightly after the addition.

3. Experimental Procedures:

- Conduct all reactions and manipulations involving this compound within the fume hood.
- Keep all containers with the compound closed when not in use.

4. Decontamination and Waste Disposal:

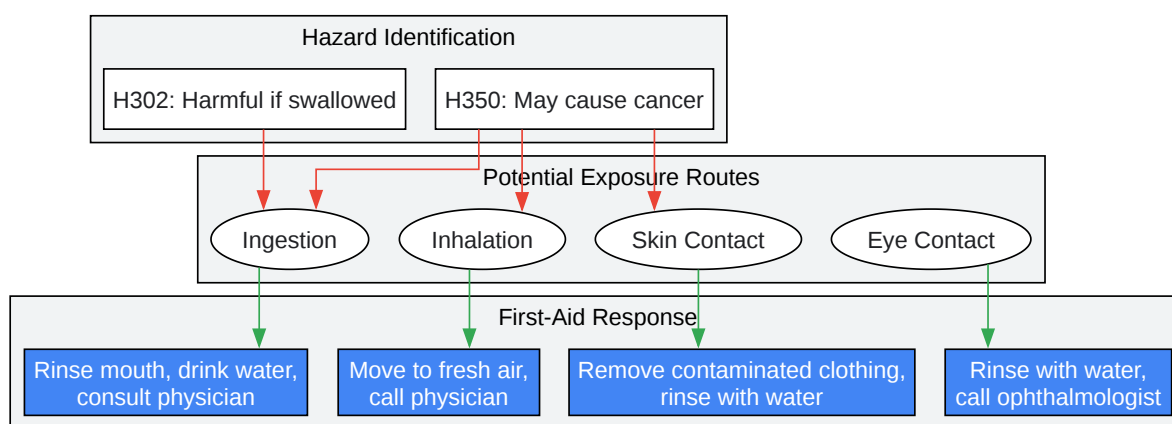
- Wipe down the work area within the fume hood with an appropriate solvent and cleaning agent after work is completed.
- Dispose of all contaminated materials, including gloves, weighing boats, and pipette tips, in a designated hazardous waste container.

- Liquid and solid waste containing this compound must be disposed of according to institutional and local regulations for hazardous chemical waste.

Visualizations

Hazard Identification and Response Workflow

The following diagram illustrates the logical flow of identifying hazards and the corresponding first-aid responses.

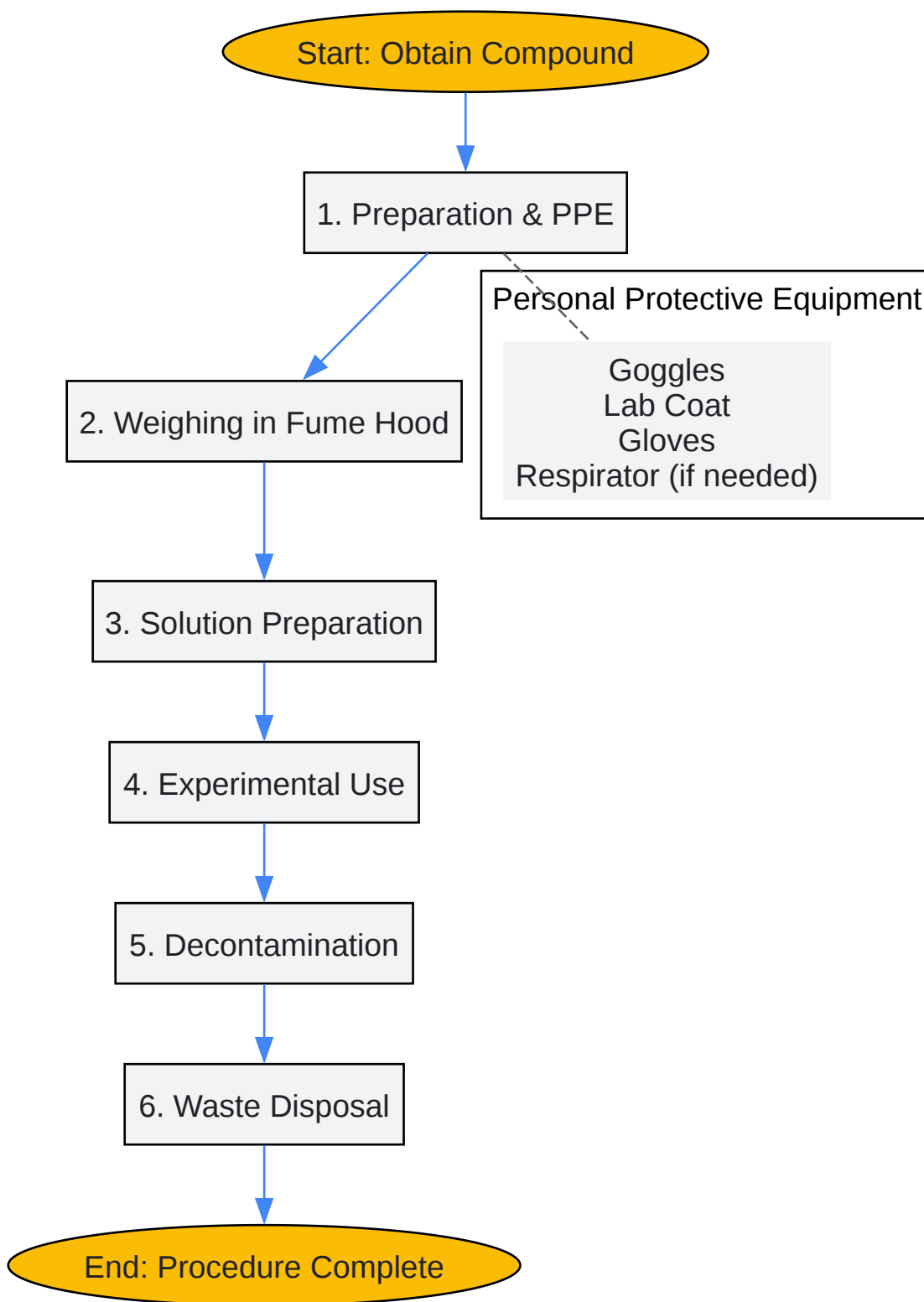


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Caption: Hazard and First-Aid Response Flowchart.

Safe Handling Workflow

This diagram outlines the standard operating procedure for safely handling **3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile** in a laboratory setting.



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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com